

solubility of dixylyl disulphide in various organic solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dixylyl disulphide

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An In-depth Technical Guide on the Solubility of Dixylyl Disulfide in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dixylyl disulfide, with the general chemical formula $(\text{CH}_3)_2\text{C}_6\text{H}_3\text{SSC}_6\text{H}_3(\text{CH}_3)_2$, is an organosulfur compound that exists in various isomeric forms depending on the substitution pattern of the methyl groups on the xylyl rings. These compounds are of interest in various fields, including organic synthesis and materials science. A fundamental understanding of their solubility in organic solvents is crucial for their application in reaction media, purification processes, and formulation development.

This technical guide provides a comprehensive overview of the known physical properties of dixylyl disulfide isomers and outlines a detailed experimental protocol for determining their solubility in various organic solvents. Due to a lack of publicly available quantitative solubility data for dixylyl disulfide, this guide also presents solubility information for structurally related aryl disulfides, such as diphenyl disulfide, to provide general guidance on solvent selection.

Physicochemical Properties of Dixylyl Disulfide Isomers

While specific solubility data is scarce, the physical properties of dixylyl disulfide isomers provide insights into their expected solubility behavior. Generally, non-polar compounds like

dixylyl disulfide are expected to be more soluble in non-polar organic solvents. The following table summarizes the available physical data for different isomers.

Isomer	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Density (g/cm ³)
2,4-Xylyl disulfide	27080-90-6	C ₁₆ H ₁₈ S ₂	274.44	365.1 ± 42.0 at 760 mmHg[1]	1.1 ± 0.1[1]
di(3,5-xylyl) disulphide	65151-60-2	C ₁₆ H ₁₈ S ₂	274.44	385.7 at 760 mmHg[2]	1.13[2]
Dixylyl disulfide (isomer mixture)	27080-90-6	C ₁₆ H ₁₈ S ₂	274.45	365.1 at 760mmHg[3]	1.13[3]

Solubility of Structurally Related Aryl Disulfides

To infer the potential solubility of dixylyl disulfide, it is useful to examine the solubility of a less substituted analogue, diphenyl disulfide. The following data for diphenyl disulfide can serve as a preliminary guide for solvent selection. It is important to note that the additional methyl groups in dixylyl disulfide will likely increase its solubility in non-polar solvents and decrease it in more polar solvents compared to diphenyl disulfide.

Solvent	Solubility	Temperature (°C)	Notes
Dimethyl Sulfoxide (DMSO)	≥34 mg/mL[4]	Not Specified	-
Dimethyl Sulfoxide (DMSO)	100 mg/mL (458.00 mM)[4]	Not Specified	Requires sonication to dissolve.[4]
Ethanol (EtOH)	≥14.65 mg/mL[4]	Not Specified	-
Xylene	3% (w/v)[4]	Not Specified	Solution is clear, colorless to yellow.[4]
Mixed Solvent System (10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline)	≥2.5 mg/mL[4]	Not Specified	-
Diethyl ether	Soluble[5]	Not Specified	-
Benzene	Soluble[5]	Not Specified	-
Carbon disulfide	Soluble[5]	Not Specified	-
Tetrahydrofuran (THF)	Soluble[5]	Not Specified	-
Water	Insoluble[6]	Not Specified	-
Alcohol	Soluble[6]	Not Specified	-

Experimental Protocol for Solubility Determination: The Shake-Flask Method

The following is a detailed methodology for the experimental determination of the solubility of dixylyl disulfide in an organic solvent. This protocol is based on the widely used shake-flask method coupled with gravimetric analysis.[4]

Objective: To determine the equilibrium solubility of dixylyl disulfide in a selected organic solvent at a specific temperature.

Materials:

- Dixylyl disulfide (of a specific isomer, if required)
- Selected organic solvent (e.g., hexane, toluene, ethanol, acetone)
- Analytical balance
- Glass vials with tight-fitting caps
- Temperature-controlled orbital shaker or magnetic stirrer
- Syringe filters (chemically compatible with the solvent)
- Pre-weighed evaporation dishes
- Fume hood
- Vacuum oven

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of dixylyl disulfide to a glass vial containing a known volume of the selected organic solvent. The presence of undissolved solid is crucial to ensure saturation.
[4]
 - Seal the vial tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vial in a temperature-controlled orbital shaker or on a magnetic stirrer set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period (typically 24-48 hours) to allow the system to reach equilibrium.[4]
- Sample Collection and Filtration:

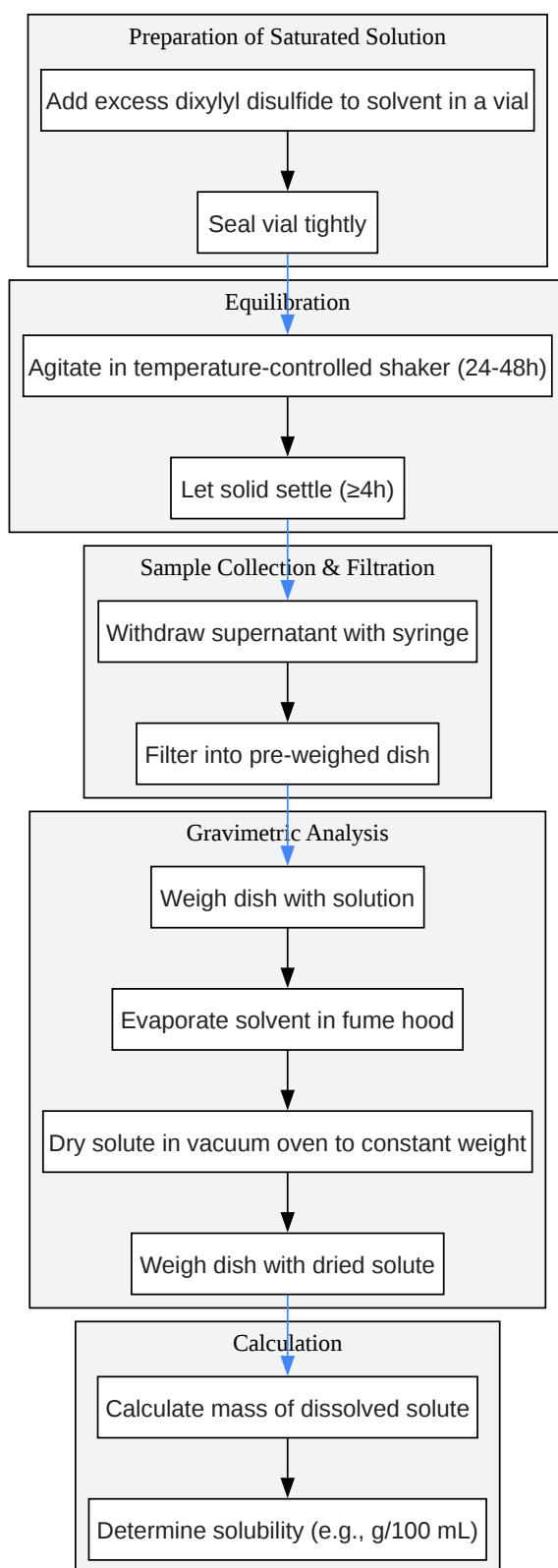
- Allow the vial to stand undisturbed at the set temperature for at least 4 hours to allow the undissolved solid to settle.
- Carefully withdraw a known volume of the supernatant using a syringe.
- Immediately filter the solution through a syringe filter into a pre-weighed evaporation dish. This step is critical to remove any undissolved solid particles.
- Gravimetric Analysis:
 - Reweigh the dish with the solution to determine the mass of the solution.
 - Carefully evaporate the solvent in a fume hood.
 - Dry the dish containing the solute in a vacuum oven at a temperature below the melting point of dixylyl disulfide until a constant weight is achieved.^[4]
 - The final weight of the dish with the dried solute minus the initial weight of the empty dish gives the mass of the dissolved dixylyl disulfide.
- Calculation of Solubility:
 - The solubility can then be calculated in various units, such as g/100 mL or mg/mL.

Data Reporting:

- Report the solubility as the average of at least three independent measurements, along with the standard deviation.
- Clearly state the specific isomer of dixylyl disulfide used, the solvent, the temperature at which the determination was performed, and the analytical method employed.

Visualizations

Experimental Workflow for Solubility Determination



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Caption: Workflow for determining the solubility of dixylyl disulfide via the shake-flask method.

Conclusion

While direct quantitative solubility data for dixylyl disulfide in various organic solvents is not readily available in the public domain, an understanding of its physicochemical properties and the solubility of analogous compounds like diphenyl disulfide can guide solvent selection. For precise solubility measurements, the detailed experimental protocol provided, based on the reliable shake-flask method, is recommended. This guide serves as a foundational resource for researchers and professionals working with dixylyl disulfide, enabling more informed decisions in experimental design and process development.

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- To cite this document: BenchChem. [solubility of dixylyl disulphide in various organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b084682#solubility-of-dixylyl-disulphide-in-various-organic-solvents]

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